



# Chemical Principle: Acid-Catalyzed Amide Hydrolysis

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Compound of Interest		
Compound Name:	Formetorex, (S)-	
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(S)-Formetorex is a substituted amide. The conversion to (S)-amphetamine is chemically classified as an amide hydrolysis reaction. This reaction can be catalyzed by either an acid or a base, though acid catalysis is commonly cited in this context.[1][2][3]

The fundamental principle of this reaction is the cleavage of the carbon-nitrogen bond within the amide group (-CONH-). In the presence of an acid catalyst (like hydrochloric acid) and water, the amide is hydrolyzed into its constituent carboxylic acid and amine.[3][4] For N-formyl-(S)-amphetamine, this process yields formic acid and (S)-amphetamine.[3] The reaction typically requires heating, often under reflux, to proceed at a reasonable rate.[3]

The general steps for the acid-catalyzed mechanism are:

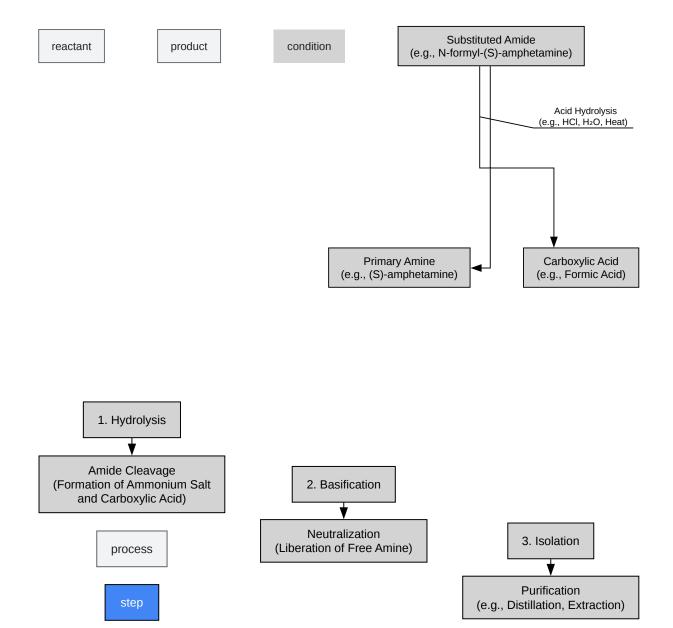
- Protonation of the carbonyl oxygen of the amide, which makes the carbonyl carbon more electrophilic.
- Nucleophilic attack by a water molecule on the carbonyl carbon.
- Proton transfer from the attacking water molecule to the nitrogen atom.
- Cleavage of the carbon-nitrogen bond, releasing the amine as its protonated form (an ammonium salt) and the carboxylic acid.

Following the hydrolysis, the reaction mixture is typically made basic to deprotonate the ammonium salt and liberate the free amine, which can then be isolated.[1][2]



## **Visualizations**

Below are diagrams illustrating the general chemical principle of amide hydrolysis and a conceptual workflow. These are provided for educational purposes only and do not represent a detailed protocol for the synthesis of a controlled substance.



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### References

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